

Application Notes and Protocols for 3-acetyl-3-methyldihydrofuran-2(3H)-one

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Compound of Interest

Compound Name: 3-acetyl-3-methyldihydrofuran-2(3H)-one

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **3-acetyl-3-methyldihydrofuran-2(3H)-one** (CAS No. 1123-19-9) in a laboratory setting. This chemical is primarily utilized as an intermediate in organic synthesis.^[1]

Section 1: Chemical and Physical Properties

3-acetyl-3-methyldihydrofuran-2(3H)-one, also known as α -acetyl- α -methyl- γ -butyrolactone, is a furanone derivative.^[2] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
CAS Number	1123-19-9	[2] [3]
Molecular Formula	C ₇ H ₁₀ O ₃	[2]
Molecular Weight	142.15 g/mol	[2] [3]
Synonyms	α-acetyl-α-methyl-γ-butyrolactone, 3-Acetyl-3-methyl-2(3H)-furanone	
Purity	≥97%	[4]
Storage	Store in a cool, well-ventilated place. Keep container tightly closed.	[5]

Section 2: Laboratory Safety and Handling

Due to the limited availability of specific toxicity data for **3-acetyl-3-methyl-2(3H)-furanone**, it is imperative to handle this compound with caution, adhering to standard laboratory safety protocols for handling chemicals of unknown toxicity. The following guidelines are based on information from safety data sheets for the compound and structurally related chemicals.

Personal Protective Equipment (PPE)

A comprehensive list of recommended personal protective equipment is provided below.

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Skin and Body Protection	A lab coat should be worn. For larger quantities or potential for splashing, chemical-resistant aprons and sleeves are recommended.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If vapors or aerosols are likely to be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

General Handling Precautions

- Avoid contact with eyes, skin, and clothing.
- Do not ingest or inhale.
- Work in a well-ventilated area, such as a chemical fume hood.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

Storage Procedures

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep away from incompatible materials such as oxidizing agents.

Spill and Disposal Procedures

- Spill: In case of a spill, wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal. Ventilate the area of the spill.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow it to enter the sewer system.

Section 3: Experimental Protocols

While specific, detailed experimental protocols for **3-acetyl-3-methyldihydrofuran-2(3H)-one** are not widely published, its use as a synthetic intermediate suggests its application in reactions such as the synthesis of heterocyclic compounds. Below is a representative protocol for a general reaction involving a lactone, which should be adapted and optimized for specific research needs.

Illustrative Synthesis of a Pyrazole Derivative

This protocol is a general example of how **3-acetyl-3-methyldihydrofuran-2(3H)-one** might be used in the synthesis of a pyrazole derivative. Note: This is an illustrative protocol and must be adapted based on specific reaction parameters and safety considerations.

Materials:

- **3-acetyl-3-methyldihydrofuran-2(3H)-one**
- Hydrazine hydrate or a substituted hydrazine
- Ethanol (or other suitable solvent)
- Glacial acetic acid (as a catalyst, if necessary)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Standard laboratory glassware for workup and purification

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 1 equivalent of **3-acetyl-3-methyldihydrofuran-2(3H)-one** in a suitable solvent such as ethanol.
- Addition of Reagent: To the stirred solution, add 1 to 1.2 equivalents of hydrazine hydrate (or a substituted hydrazine). If the reaction is slow, a catalytic amount of glacial acetic acid can be added.
- Reaction: Heat the reaction mixture to reflux and maintain it for a period determined by reaction monitoring (e.g., by Thin Layer Chromatography).
- Workup: After the reaction is complete, cool the mixture to room temperature. The solvent may be removed under reduced pressure. The residue can then be partitioned between an organic solvent (e.g., ethyl acetate) and water.
- Purification: The organic layer is separated, dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product can be purified by a suitable method such as column chromatography or recrystallization to yield the desired pyrazole derivative.

Section 4: Visualizations

Laboratory Safety Workflow

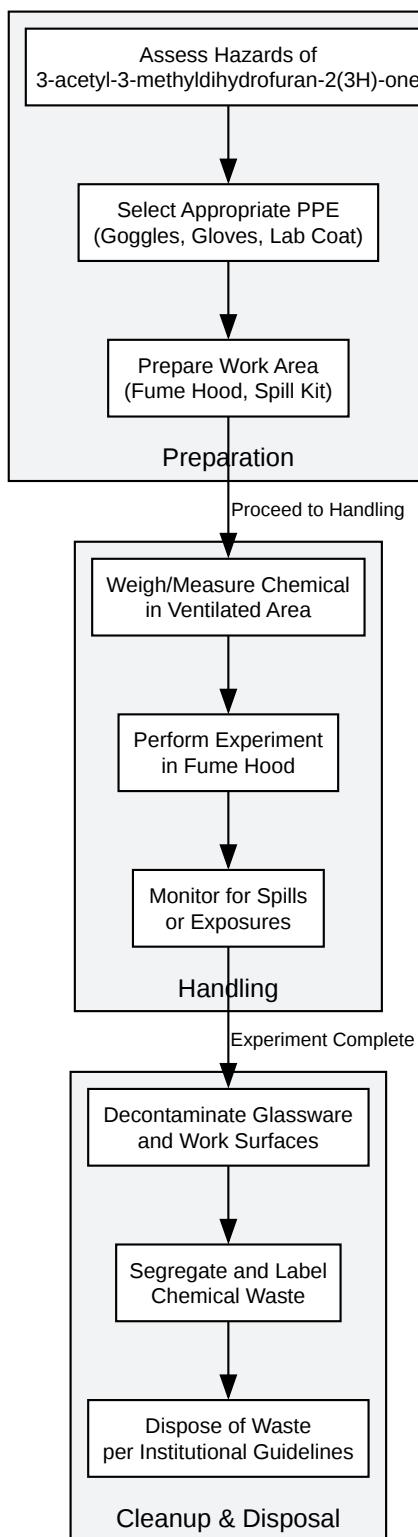


Figure 1: General Laboratory Safety Workflow

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Figure 1: General Laboratory Safety Workflow

Illustrative Synthesis Workflow

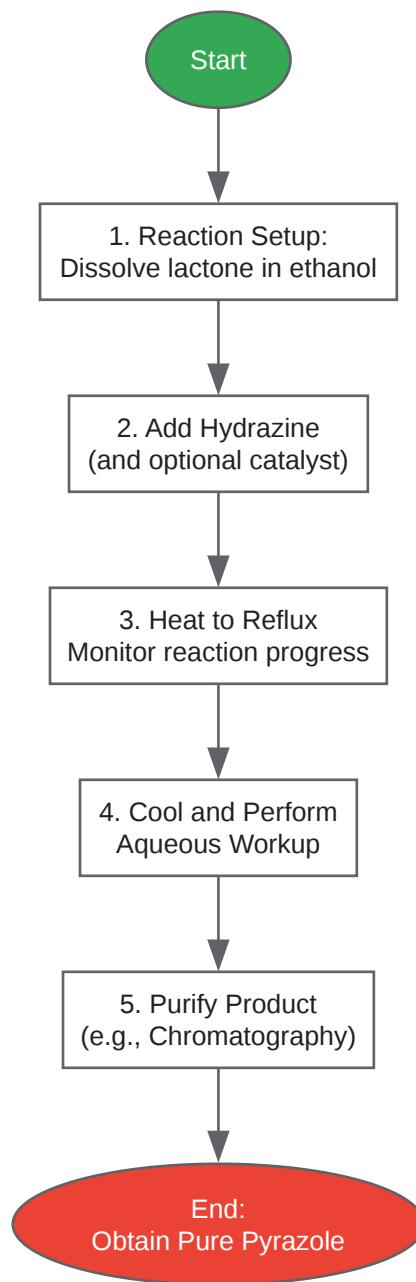


Figure 2: Illustrative Synthesis Workflow

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Figure 2: Illustrative Synthesis Workflow

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